

2,6-Dimethylbenzylamine CAS number and molecular formula

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Compound of Interest

Compound Name: 2,6-Dimethylbenzylamine

Cat. No.: B1590073

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An In-Depth Technical Guide to **2,6-Dimethylbenzylamine**: Synthesis, Properties, and Applications

Authored by: A Senior Application Scientist

Introduction

2,6-Dimethylbenzylamine is a substituted aromatic amine that serves as a valuable and highly specific building block in organic synthesis. Its unique steric hindrance, provided by the two methyl groups ortho to the aminomethyl substituent, imparts distinct reactivity and conformational properties, making it a strategic choice in the design of complex molecules, particularly within the pharmaceutical and materials science sectors. This guide provides a comprehensive overview of its chemical identity, a detailed protocol for its synthesis, its physicochemical properties, key applications, and essential safety information for researchers and drug development professionals.

Core Identification and Chemical Properties

2,6-Dimethylbenzylamine is identified by the CAS Number 74788-82-2.^{[1][2]} Its molecular structure consists of a benzylamine core with two methyl groups at positions 2 and 6 of the benzene ring.

Molecular and Physicochemical Data

A summary of the key identification and computed physicochemical properties is presented below. Experimental data for properties such as boiling point and density are not consistently reported in publicly available literature; therefore, computed values are provided for guidance.

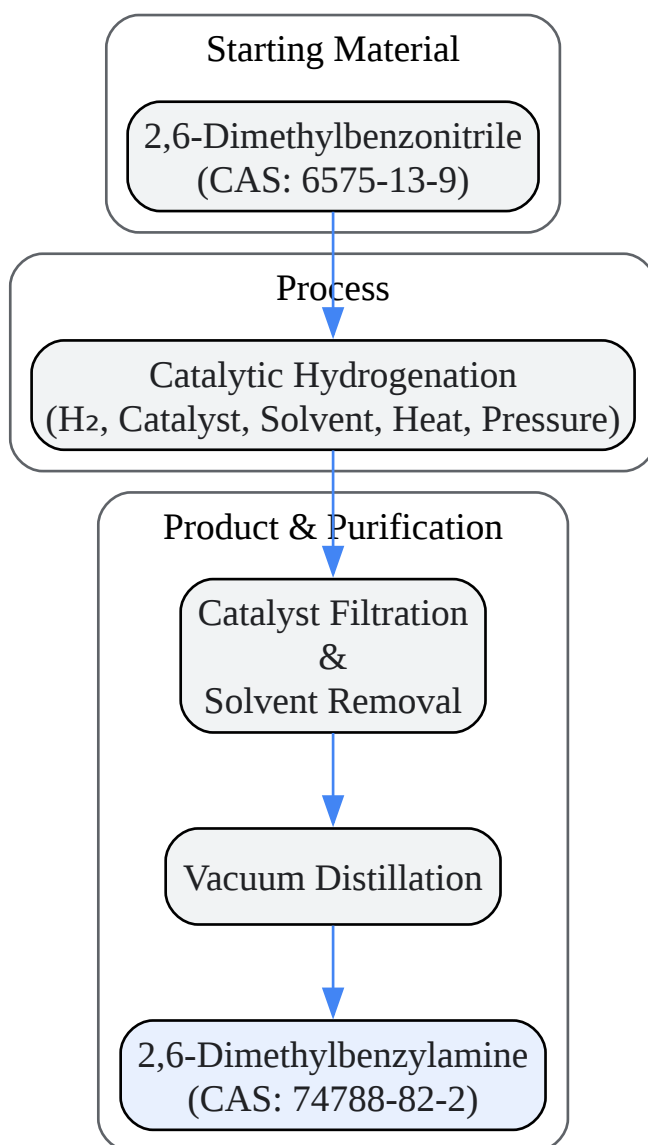
Property	Value	Source
CAS Number	74788-82-2	[1][2]
Molecular Formula	C ₉ H ₁₃ N	[2]
Molecular Weight	135.21 g/mol	[2]
IUPAC Name	(2,6-dimethylphenyl)methanamine	[2]
Synonyms	2,6-Dimethylbenzenemethanamine	
Monoisotopic Mass	135.1048 g/mol	[2]
XLogP3	1.5	[2]
Topological Polar Surface Area	26.0 Å ²	[2]

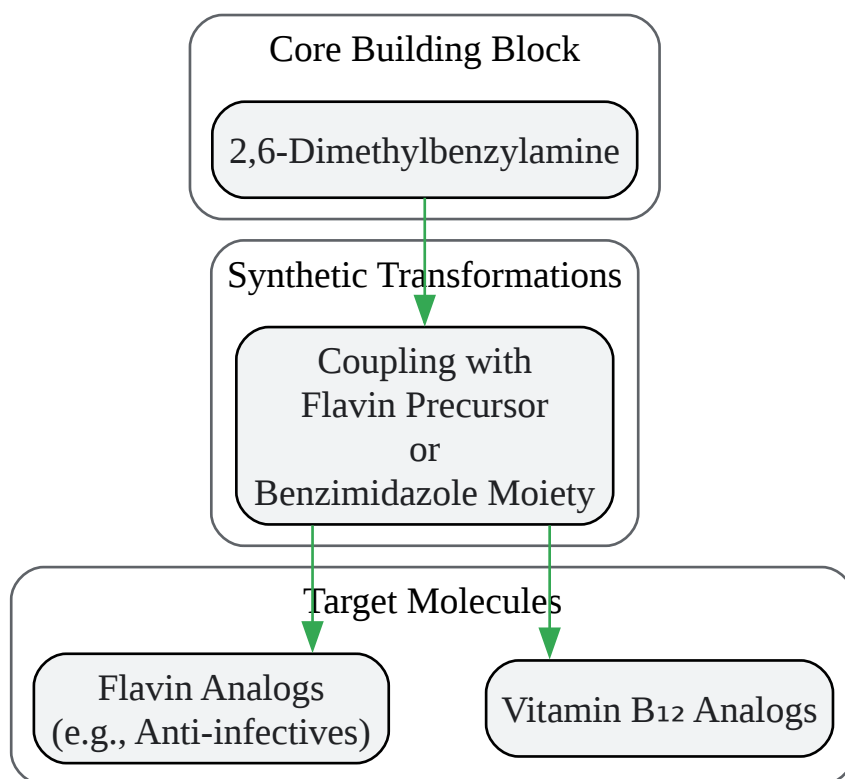
Synthesis of 2,6-Dimethylbenzylamine

The most direct and industrially relevant method for the synthesis of **2,6-Dimethylbenzylamine** is the catalytic hydrogenation of its corresponding nitrile, 2,6-dimethylbenzonitrile. This transformation is highly efficient and atom-economical, proceeding with high selectivity towards the primary amine under optimized conditions. Alternative methods, such as reduction with chemical hydrides like lithium aluminum hydride (LiAlH₄), are also effective, particularly on a laboratory scale.[3]

Synthetic Workflow: Catalytic Hydrogenation

The workflow involves the reduction of the nitrile group (-C≡N) to a primary amine group (-CH₂NH₂) using high-pressure hydrogen gas in the presence of a metal catalyst.





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